

Diisobutyl Terephthalate vs. Dioctyl Phthalate: A Performance Comparison in Flexible PVC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisobutyl terephthalate*

Cat. No.: *B099900*

[Get Quote](#)

A comprehensive guide for researchers and material scientists on the performance characteristics of **Diisobutyl Terephthalate** (DIBT) as a non-phthalate plasticizer for Polyvinyl Chloride (PVC) in comparison to the conventional Dioctyl Phthalate (DOP).

The selection of a plasticizer is a critical determinant of the final performance properties of flexible Polyvinyl Chloride (PVC) formulations. For decades, Dioctyl Phthalate (DOP) has been the industry benchmark, valued for its efficiency and versatility. However, increasing regulatory scrutiny and environmental concerns regarding ortho-phthalates have driven the search for high-performance, non-phthalate alternatives. **Diisobutyl Terephthalate** (DIBT), a terephthalate ester, has emerged as a viable candidate. This guide provides an objective comparison of the performance of DIBT and DOP in flexible PVC, supported by experimental data, to assist researchers and professionals in making informed material selection decisions.

Executive Summary

Diisobutyl Terephthalate (DIBT), commercially available under trade names like Eastman 168™, presents itself as an excellent general-purpose, non-phthalate plasticizer. Experimental data indicates that its performance is comparable, and in some aspects superior, to conventional ortho-phthalate plasticizers like DOP. DIBT demonstrates high compatibility with PVC resins, offering good mechanical properties, excellent low-temperature flexibility, and improved permanence properties such as lower volatility and better resistance to extraction by soapy water. While DOP remains a highly effective and widely used plasticizer, DIBT offers a

compelling alternative for applications where a non-ortho-phthalate solution is required without compromising key performance metrics.

Data Presentation: Performance in Flexible PVC

The following tables summarize the key performance metrics of **Diisobutyl Terephthalate** (DIBT) and **Diocyl Phthalate** (DOP) in flexible PVC formulations. The data is compiled from technical datasheets and experimental studies.

Table 1: Mechanical Properties of Plasticized PVC Film

Property	Test Method	DIBT (Eastman 168 TM)	DOP
Tensile Strength, psi (MPa)	ASTM D412	2,780 (19.2)	2,820 (19.4)
100% Modulus, psi (MPa)	ASTM D412	1,480 (10.2)	1,510 (10.4)
Ultimate Elongation, %	ASTM D412	380	380
Hardness, Durometer A	ASTM D2240	81	82

Formulation: PVC resin (100 phr), Plasticizer (50 phr), Ba-Cd Stabilizer (2.0 phr), Stearic Acid (0.25 phr). Data sourced from Eastman technical literature.

Table 2: Permanence Properties of Plasticized PVC Film

Property	Test Method	DIBT (Eastman 168 TM)	DOP
Volatility (Activated Carbon), % wt loss	ASTM D1203	1.4	2.0
Soapy Water Extraction (1 day @ 50°C), % wt loss	Internal Method	0.5	1.1

Formulation: PVC resin (100 phr), Plasticizer (50 phr), Ba-Cd Stabilizer (2.0 phr), Stearic Acid (0.25 phr). Data sourced from Eastman technical literature.

Performance Analysis

Mechanical Properties: In standard flexible PVC film formulations, DIBT imparts mechanical properties that are highly comparable to those achieved with DOP. The tensile strength and 100% modulus are nearly identical, indicating similar efficiency in creating a strong yet flexible matrix. Both plasticizers yield the same ultimate elongation, demonstrating equivalent performance in enhancing the ductility of PVC. The hardness of the DIBT-plasticized compound is marginally lower (1 point on the Shore A scale), suggesting a slightly softer material, which could be advantageous in certain applications.

Permanence Properties: Permanence is a critical factor for the long-term durability and stability of a plasticized material. In this regard, DIBT shows a distinct advantage over DOP.

- **Volatility:** DIBT exhibits significantly lower volatility compared to DOP, with a 30% reduction in weight loss in activated carbon tests. [cite:] This suggests that products made with DIBT will lose less plasticizer over time due to evaporation, leading to better retention of flexibility and a longer service life.
- **Extraction Resistance:** When subjected to extraction in a soapy water solution, DIBT demonstrates superior resistance, with less than half the weight loss compared to DOP. [cite:] This is a crucial advantage for applications that involve frequent cleaning or contact with aqueous media, such as flooring, wall coverings, and consumer goods.

Other Properties: While direct quantitative comparisons for thermal and electrical properties are not readily available in published literature, manufacturer data suggests that DIBT possesses good electrical properties, making it suitable for wire and cable coating applications.[1] The thermal stability of terephthalates is generally considered to be good, though specific comparative TGA data with DOP in a PVC matrix is needed for a definitive conclusion.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below, based on the referenced ASTM standards.

PVC Sample Preparation: A typical procedure for preparing plasticized PVC test samples involves the following steps:

- Dry Blending: The PVC resin, plasticizer, stabilizer, and any other additives (e.g., lubricants) are weighed according to the formulation (e.g., 100 phr PVC, 50 phr plasticizer).
- Mixing: The components are mixed in a high-intensity mixer until a homogeneous dry blend is achieved.
- Milling: The dry blend is then processed on a two-roll mill at a temperature suitable for PVC fusion (typically 160-175°C) to form a cohesive sheet.
- Molding: The milled sheet is compression molded into plaques of a specified thickness (e.g., 2 mm) under controlled temperature and pressure.
- Conditioning: The molded plaques are conditioned at a standard temperature and humidity (e.g., $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity) for at least 40 hours before testing.

Tensile Properties (ASTM D412): This test method determines the tensile strength, modulus of elasticity, and ultimate elongation of plasticized PVC.

- Apparatus: A universal testing machine (tensile tester) equipped with a suitable load cell and grips.
- Test Specimen: Dumbbell-shaped specimens are cut from the conditioned PVC plaques using a die.
- Procedure:
 - The width and thickness of the narrow section of the dumbbell specimen are measured.
 - The specimen is mounted in the grips of the tensile tester.
 - The specimen is pulled apart at a constant rate of speed (e.g., 500 mm/min) until it breaks.
[2]
 - The force and elongation are recorded throughout the test.

- Tensile strength is calculated as the maximum force divided by the original cross-sectional area. Modulus is the stress at a specific elongation (e.g., 100%). Ultimate elongation is the percentage increase in length at the point of rupture.

Hardness (ASTM D2240): This method measures the indentation hardness of the material using a durometer.

- Apparatus: A Durometer, typically Type A for flexible PVC.
- Test Specimen: A conditioned PVC sample with a minimum thickness of 6.4 mm (multiple layers can be stacked if necessary).[3]
- Procedure:
 - The specimen is placed on a hard, flat surface.
 - The durometer's indentor is pressed firmly and vertically into the specimen.[3]
 - The hardness value is read from the dial or digital display within one second of firm contact.[3] Multiple readings are taken at different locations and averaged.

Volatility (ASTM D1203, Method A): This test provides a rapid method for comparing the weight loss of plasticizers from a PVC sample.

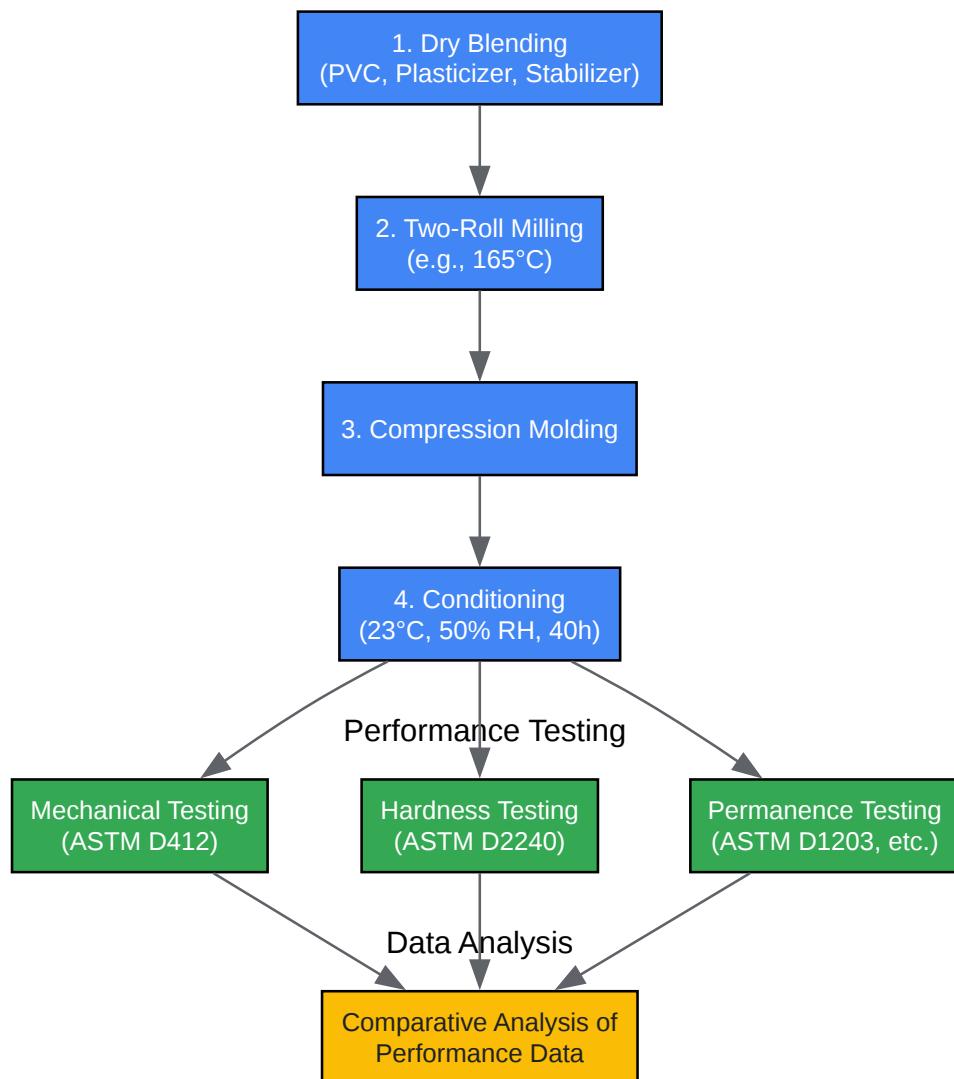
- Apparatus: An oven, analytical balance, and containers with activated carbon.
- Test Specimen: Circular discs of a specified diameter cut from conditioned PVC sheet.
- Procedure:
 - The initial weight of the PVC disc is measured.
 - The disc is placed in a container and completely surrounded by activated carbon, ensuring direct contact.[1][4]
 - The container is placed in an oven at a specified temperature (e.g., 70°C) for a set duration (e.g., 24 hours).

- After heating, the disc is removed, cooled, cleaned of any adhering carbon, and reweighed.
- The percentage weight loss is calculated, which is assumed to be primarily the loss of plasticizer.[\[1\]](#)[\[4\]](#)

Visualizations

Experimental Workflow for PVC Plasticizer Evaluation

Sample Preparation

[Click to download full resolution via product page](#)

Caption: Workflow for the comparative evaluation of plasticizer performance in PVC.

Conclusion

Diisobutyl Terephthalate (DIBT) serves as a high-performance, non-ortho-phthalate plasticizer for flexible PVC, offering a performance profile that is directly comparable to the industry-standard Dioctyl Phthalate (DOP). For key mechanical properties such as tensile strength, modulus, and elongation, DIBT delivers equivalent results. Its primary advantages lie in its superior permanence properties, including lower volatility and enhanced resistance to extraction by aqueous solutions. These characteristics can translate to improved product longevity and durability. For researchers and manufacturers seeking to formulate flexible PVC compounds without ortho-phthalates, **Diisobutyl Terephthalate** represents a technically sound and effective alternative to DOP.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.astm.org [store.astm.org]
- 2. zwickroell.com [zwickroell.com]
- 3. Shore Hardness ASTM D2240 [[intertek.com](https://www.intertek.com)]
- 4. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [Diisobutyl Terephthalate vs. Dioctyl Phthalate: A Performance Comparison in Flexible PVC]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b099900#diisobutyl-terephthalate-vs-dop-performance-in-flexible-pvc>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com